

# Fucosterol: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Fucosterol (Standard)*

Cat. No.: *B15560418*

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## Abstract

Fucosterol, a prominent phytosterol derived from various marine algae, has garnered significant scientific interest due to its diverse and potent biological activities. This technical guide provides an in-depth overview of Fucosterol, including its fundamental physicochemical properties, and a detailed exploration of its anti-inflammatory, anti-cancer, anti-diabetic, and anti-adipogenic effects. The guide is intended to serve as a comprehensive resource, offering detailed experimental protocols and elucidating the molecular mechanisms and signaling pathways that underpin Fucosterol's therapeutic potential.

## Physicochemical Properties of Fucosterol

Fucosterol is a sterol with a characteristic 24-ethylidene group. Its fundamental properties are summarized in the table below, providing essential information for its handling and use in experimental settings.

Property	Value	Citations
CAS Number	17605-67-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>29</sub> H <sub>48</sub> O	
Molecular Weight	412.69 g/mol	
Synonyms	(3 $\beta$ ,24E)-stigmasta-5,24(28)-dien-3-ol, trans-24-ethylidene Cholesterol	
Appearance	White to off-white solid	
Purity	≥98%	

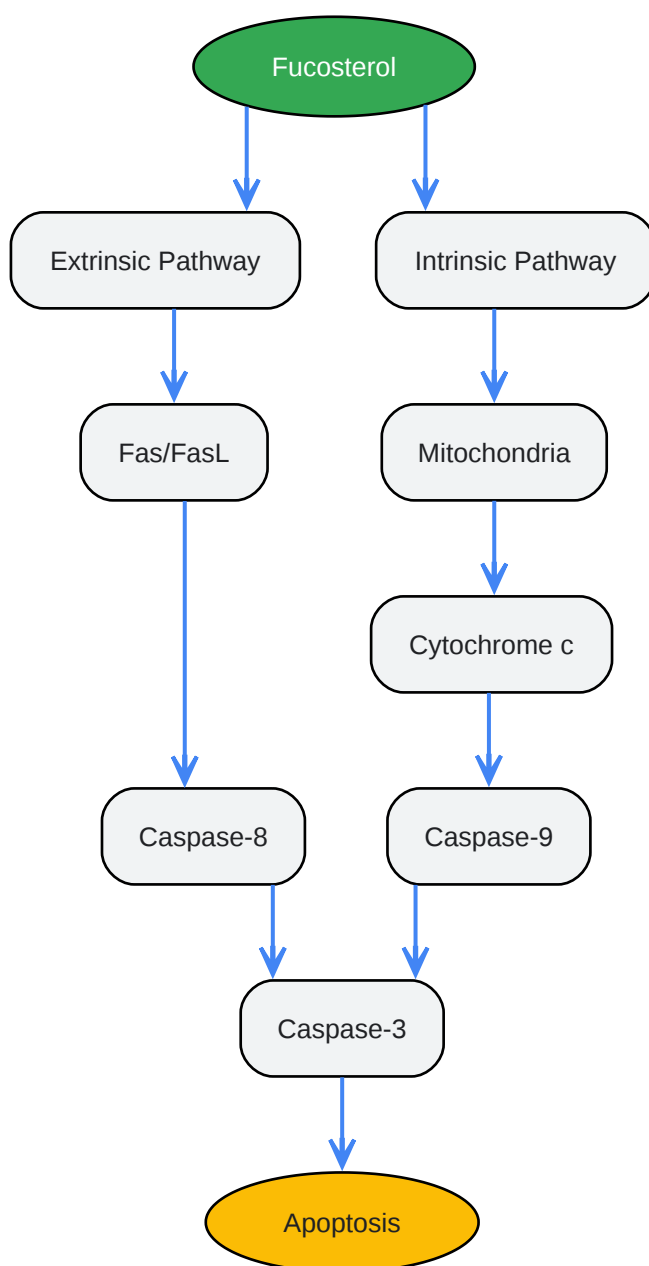
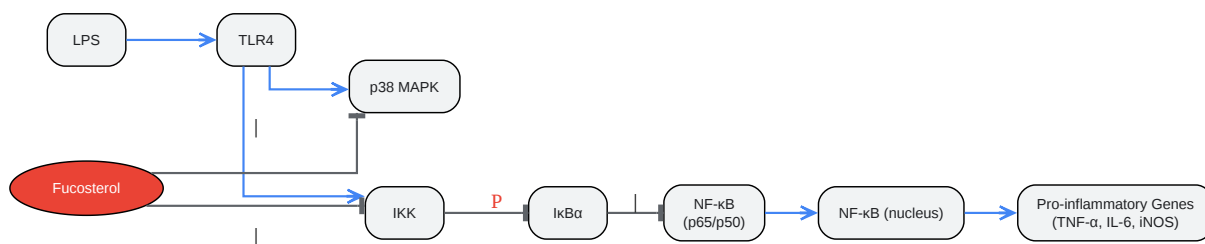
## Biological Activities and Mechanisms of Action

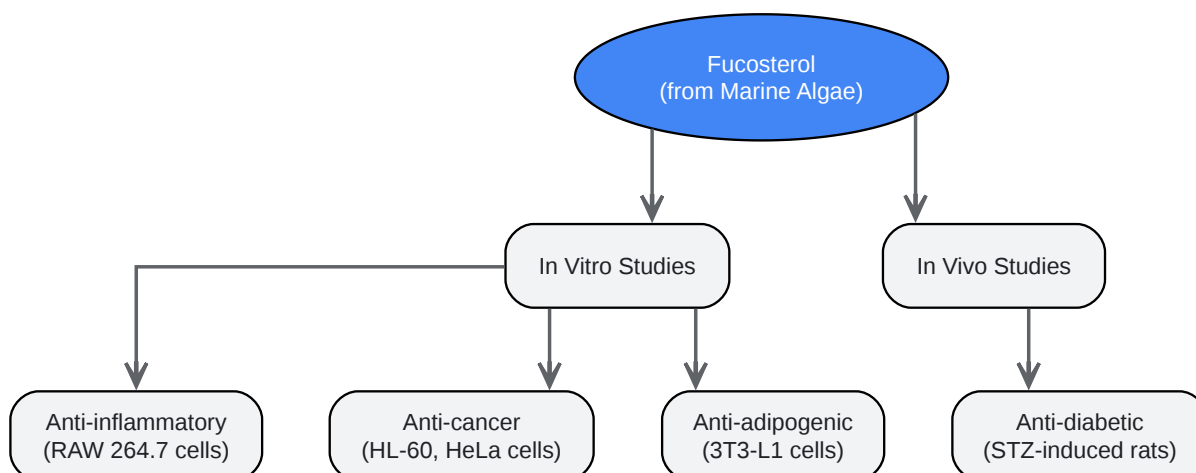
Fucosterol exhibits a wide spectrum of pharmacological activities, positioning it as a promising candidate for the development of novel therapeutics. This section details its primary biological effects and the underlying molecular signaling pathways.

### Anti-Inflammatory Activity

Fucosterol has demonstrated potent anti-inflammatory properties by modulating key signaling pathways involved in the inflammatory response. It effectively reduces the production of pro-inflammatory mediators such as nitric oxide (NO), tumor necrosis factor-alpha (TNF- $\alpha$ ), and interleukin-6 (IL-6) in lipopolysaccharide (LPS)-stimulated macrophages.

The primary mechanism of its anti-inflammatory action involves the inhibition of the Nuclear Factor-kappa B (NF- $\kappa$ B) and p38 Mitogen-Activated Protein Kinase (MAPK) signaling pathways. Fucosterol treatment has been shown to suppress the phosphorylation and subsequent degradation of I $\kappa$ B $\alpha$ , an inhibitor of NF- $\kappa$ B, thereby preventing the nuclear translocation of the p65 subunit of NF- $\kappa$ B. Concurrently, it attenuates the phosphorylation of p38 MAPK.





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